

Structural Dynamics & Physicochemical Profiling

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Compound of Interest

Compound Name: *Isobutyl 2-chloropropionate*

CAS No.: 62108-67-2

Cat. No.: B13899974

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The physical properties of **isobutyl 2-chloropropionate** dictate its behavior in both synthetic workflows and downstream purification. The substitution of a standard methyl or ethyl group with an isobutyl moiety fundamentally alters the molecule's thermodynamic profile.

Quantitative Physical Properties

The following table synthesizes the critical physicochemical data required for reaction engineering and thermodynamic modeling[1][2].

Property	Value	Analytical Context
Molecular Formula	C ₇ H ₁₃ ClO ₂	Determines mass balance and stoichiometric ratios.
Molecular Weight	164.63 g/mol	Essential for precise molarity calculations.
Density (20 °C)	1.03 g/cm ³	Slightly denser than water; critical for phase separation in aqueous workups.
Boiling Point	176 °C (at 760 mmHg)	High boiling point necessitates vacuum distillation (e.g., 44-45.5 °C at reduced pressure) to prevent thermal degradation[1].
Flash Point	58.5 °C	Classifies the compound as a combustible liquid; requires inert handling.
Refractive Index	1.427	Used as a rapid, non-destructive inline purity check.

Mechanistic Causality of the Isobutyl Moiety

The choice to use the isobutyl ester rather than the methyl ester is rarely arbitrary. The branched isobutyl chain significantly increases the lipophilicity of the molecule. In chemico-enzymatic resolutions (such as lipase-catalyzed hydrolysis), the isobutyl ester exhibits drastically lower aqueous solubility than its methyl counterpart[3]. This forces the substrate into the organic phase of a biphasic system, driving the reaction to occur exclusively at the aqueous-organic interface. This interfacial activation is often required to trigger the enantiospecific conformational changes in lipases (e.g., *Candida rugosa* lipase), thereby maximizing the enantiomeric excess (ee) of the resolved product[3].

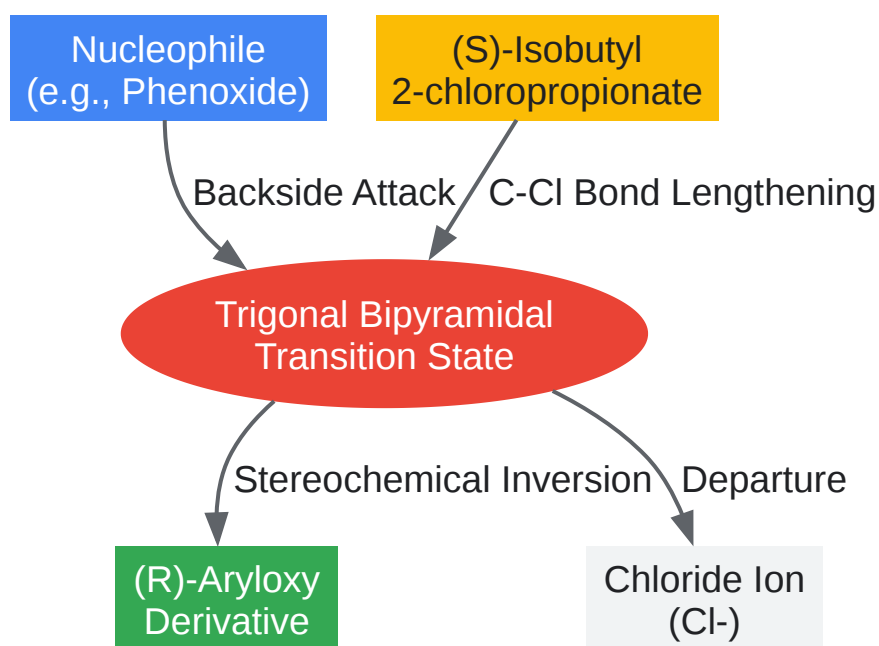
Mechanistic Role in Chiral Synthesis

The primary utility of enantiopure (S)-**isobutyl 2-chloropropionate** lies in its susceptibility to bimolecular nucleophilic substitution (S_N2). The strongly electronegative

-chlorine atom polarizes the carbon-halogen bond, rendering the

-carbon highly electrophilic.

When attacked by a nucleophile—such as a phenoxide ion derived from a substituted phenol—the reaction proceeds via a concerted S_N2 mechanism. The nucleophile attacks from the backside of the C-Cl bond, passing through a trigonal bipyramidal transition state. This results in a strict Walden inversion of the stereocenter, converting the (S)-enantiomer into an (R)-aryloxy derivative[4]. This inversion is the cornerstone of synthesizing (R)-enantiomer herbicides (like fluazifop-P-butyl), which are biologically active, whereas their (S)-counterparts are inactive.



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Fig 1: S_N2 inversion pathway of (S)-**isobutyl 2-chloropropionate** yielding an (R)-derivative.

Validated Analytical Workflows

To ensure scientific integrity, analytical protocols must be self-validating. A single assay is prone to blind spots; therefore, orthogonal techniques must be employed to close the analytical

loop.

Protocol 1: Absolute Purity Validation (GC-FID + Karl Fischer)

Causality & Rationale: Gas Chromatography with a Flame Ionization Detector (GC-FID) is excellent for quantifying organic impurities (like unreacted isobutanol or dichloro-derivatives). However, FID is entirely blind to water. Because

-chloro esters are susceptible to hydrolysis, moisture content must be quantified via Karl Fischer (KF) titration. Together, GC-FID and KF create a self-validating mass balance that must sum to 100%.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 50 mg of **isobutyl 2-chloropropionate** in 1.0 mL of anhydrous dichloromethane (DCM).
- **GC-FID Execution:** Inject 1.0 μL into a capillary column (e.g., DB-5, 30m x 0.25mm x 0.25 μm). Use a temperature gradient: hold at 50 $^{\circ}\text{C}$ for 2 mins, ramp at 10 $^{\circ}\text{C}/\text{min}$ to 250 $^{\circ}\text{C}$.
- **Organic Integration:** Integrate all peaks excluding the solvent front. Calculate organic purity via area normalization.
- **Moisture Analysis (KF):** Inject 1.0 g of the neat sample into a volumetric Karl Fischer titrator using a methanol-free working medium (to prevent transesterification side-reactions during titration).
- **Self-Validation Check:** Calculate Absolute Purity = (Organic Purity from GC) $\times$ (100% - % Water from KF). If the sum of all components does not equal 99.5%–100.5%, investigate for non-volatile inorganic salts (requiring Residue on Ignition testing).

Protocol 2: Enantiomeric Excess (ee) via Chiral HPLC

Causality & Rationale: To confirm the optical purity of the (S)-enantiomer, we use High-Performance Liquid Chromatography (HPLC) with a polysaccharide-based chiral stationary phase (e.g., Chiralcel OD-H). The self-validating aspect of this protocol is the mandatory "System Suitability Test" using a racemic standard. If the method cannot resolve the racemate

to a baseline resolution ($R_s > 1.5$), a false "100% ee" could be reported simply because the peaks co-eluted.

Step-by-Step Methodology:

- Mobile Phase Preparation: Prepare an isocratic blend of Hexane / Isopropanol (98:2 v/v). Degas thoroughly.
- System Suitability (The Validation Step): Inject a reference standard of racemic **isobutyl 2-chloropropionate**. Adjust the flow rate (typically 0.8 mL/min) until the (R) and (S) enantiomers elute as two distinct peaks with a resolution factor (R_s)

1.5.

- Sample Analysis: Inject 10 μ L of the (S)-**isobutyl 2-chloropropionate** sample (1 mg/mL in mobile phase).
- Detection & Calculation: Monitor UV absorbance at 210 nm. Calculate the enantiomeric excess:

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Thermodynamic Stability & Handling

Due to the inductive electron-withdrawing effect of the

-chlorine, the ester carbonyl is highly activated toward nucleophilic attack, including hydrolysis by ambient moisture.

- Storage: Must be stored under an inert atmosphere (Nitrogen or Argon) in tightly sealed amber glass containers at 2–8 °C to prevent slow hydrolytic degradation into 2-chloropropionic acid and isobutanol.
- Handling: All transfers should be conducted using Schlenk line techniques or within a controlled-humidity environment.

References

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